Application Notes and Protocols for VrCRP Activity Assays

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Compound of Interest

Compound Name: *VrCRP*

Cat. No.: *B1577318*

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Introduction

The Vibrio vulnificus cAMP receptor protein (**VrCRP**) is a key transcriptional regulator that, in response to intracellular cyclic AMP (cAMP) levels, modulates the expression of a wide array of genes, including critical virulence factors.[1] As a member of the CRP/FNR superfamily of bacterial transcription factors, **VrCRP** plays a pivotal role in the pathogen's ability to adapt to changing environmental conditions and establish infection. Understanding the mechanisms of **VrCRP** activation and its interaction with target DNA sequences is crucial for deciphering the pathogenesis of V. vulnificus and for the development of novel antimicrobial strategies.

These application notes provide detailed protocols for assessing the activity of **VrCRP** through both in vitro and in vivo methodologies. The described assays are essential tools for characterizing the DNA-binding properties of **VrCRP**, identifying its target promoters, and screening for potential inhibitors of its function.

VrCRP Signaling Pathway

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The activity of **VrCRP** is primarily controlled by the intracellular concentration of cAMP. When cAMP levels are elevated, it binds to **VrCRP**, inducing a conformational change that allows the protein to recognize and bind to specific DNA sequences in the promoter regions of target genes. This interaction can either activate or repress gene transcription, leading to a coordinated cellular response.

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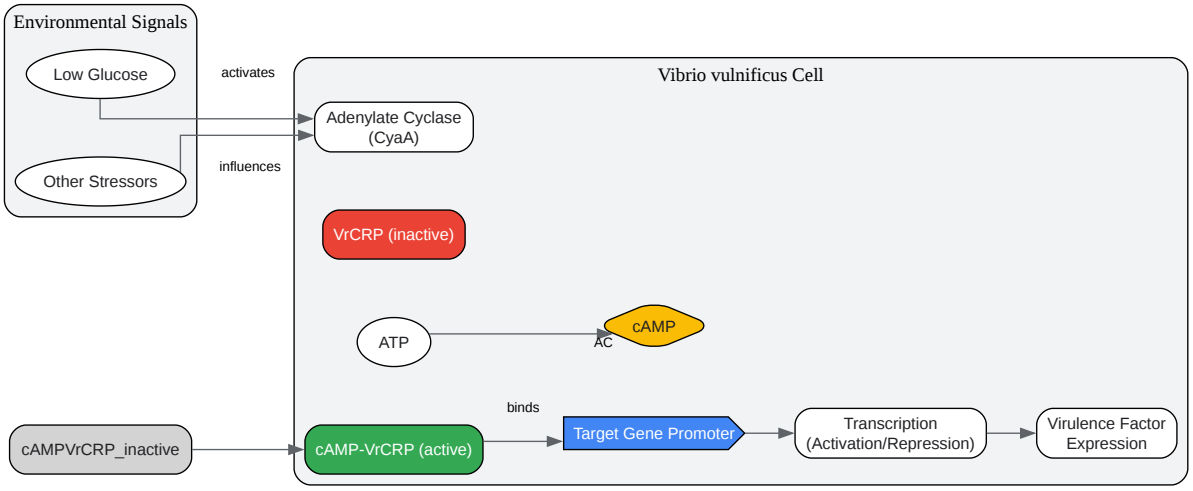

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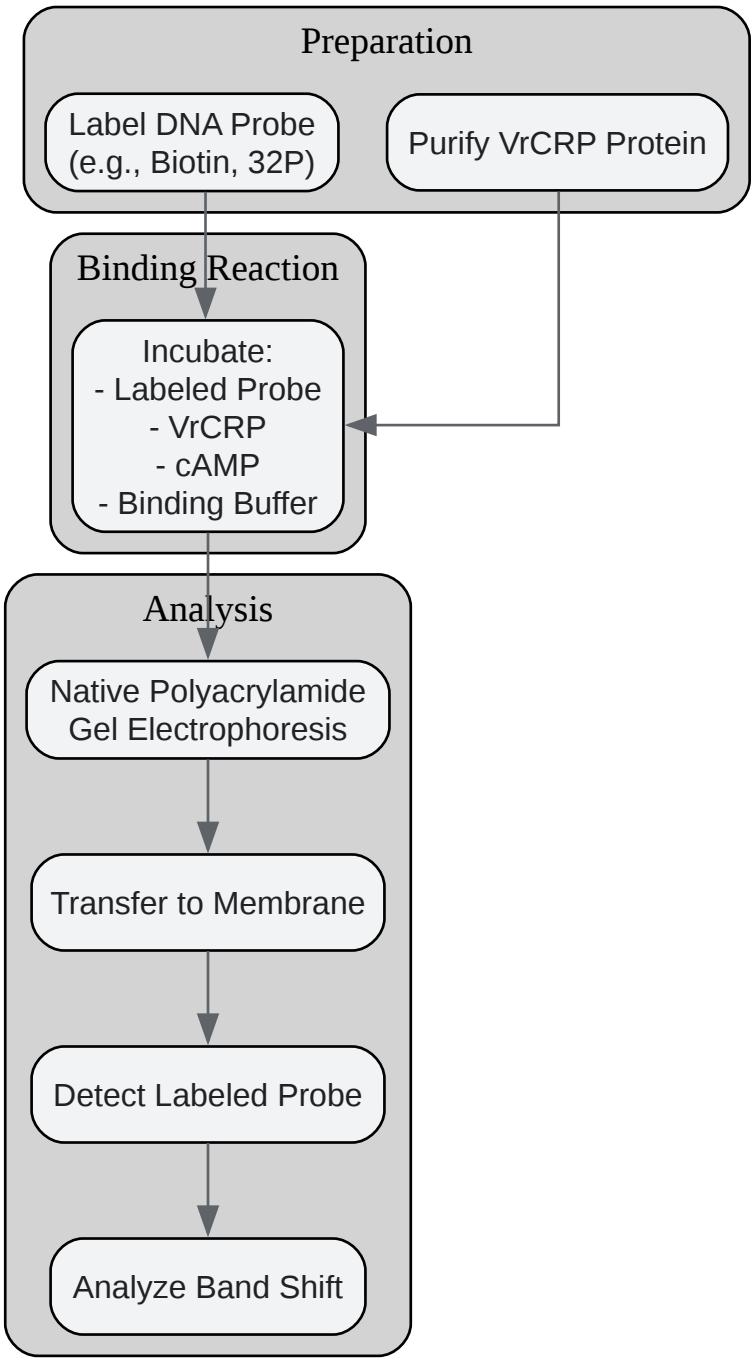

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References

- 1. Vibrio vulnificus rpoS Expression Is Repressed by Direct Binding of cAMP-cAMP Receptor Protein Complex to Its Two Promoter Regions - PMC [pmc.ncbi.nlm.nih.gov]
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